

2-(5-Chloro-2-furanyl)-1,3-dioxolane: Proper Disposal Procedures

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(5-Chloro-2-furanyl)-1,3-dioxolane

CAS No.: 82070-02-8

Cat. No.: B8668880

[Get Quote](#)

Part 1: Executive Summary & Immediate Action Card

Do not treat this compound as standard organic waste. **2-(5-Chloro-2-furanyl)-1,3-dioxolane** is a masked reactive intermediate. While the dioxolane ring provides stability, it is an acid-labile protecting group. Upon contact with acidic waste streams, it hydrolyzes to release 5-chlorofurfural, a potent lachrymator and suspected carcinogen, along with ethylene glycol.

Critical Disposal Parameter	Directive
Waste Stream Classification	Halogenated Organic Solvent (High BTU, Chlorine-positive)
RCRA Hazard Codes (USA)	D001 (Ignitable), D022 (Chloroform-like hazards/Toxic)
Incompatibility	ABSOLUTELY NO ACIDS. Segregate from oxidizers and Lewis acids.
Storage Vessel	Amber glass or HDPE. Do not use metal cans (corrosion risk if hydrolysis occurs).
Spill Response	Absorb with vermiculite or sand. Do not use paper towels (flammability risk).

Part 2: Chemical Profile & Hazard Identification[1][2]

To ensure safe handling, one must understand the "Component-Based Hazard Assessment." This molecule combines the reactivity of a halogenated furan with the flammability of a dioxolane.

2.1 Derived Safety Data (SAR Analysis)

Since a dedicated SDS for this specific intermediate is often unavailable, the safety profile is derived from its hydrolysis products: 5-Chlorofurfural and 1,3-Dioxolane.

Property	Value / Characteristic	Risk Implication
Molecular Formula	$C_7H_7ClO_3$	Halogenated waste requires specific incineration.
Flash Point (Est.)	~45–55°C (Closed Cup)	Flammable Liquid. Vapors can travel to ignition sources. ^[1]
Reactivity	Acid-Sensitive Acetal	Hydrolysis Hazard: Contact with acid releases toxic aldehydes.
Toxicity	High (Oral/Inhalation)	Furans are hepatotoxic; 5-chlorofurfural is a severe eye irritant.
Stability	Peroxide Former	The dioxolane ether linkage can form explosive peroxides over time.

“

Expert Insight: The primary danger in disposal is accidental deprotection. If this compound is poured into a waste carboy containing acidic byproducts (e.g., from a reaction workup using HCl or H₂SO₄), it will decompose, potentially pressurizing the container and releasing toxic fumes.

Part 3: Step-by-Step Disposal Protocols

3.1 Routine Laboratory Waste (Small Scale < 1L)

Objective: Segregate to prevent hydrolysis and ensure incineration.

- Preparation:
 - Verify the pH of the waste solution. If acidic, neutralize carefully with saturated Sodium Bicarbonate (NaHCO₃) until pH 7–8.

- Why? Neutralization prevents the acetal from breaking down in the waste container.
- Container Selection:
 - Use a dedicated Halogenated Solvent carboy.
 - Ensure the container is labeled "Halogenated Waste" and "Contains Furan Derivatives."
- Transfer:
 - Pour waste slowly through a funnel in a fume hood.
 - Do not mix with chromic acid, nitric acid, or Piranha solution waste.
- Tagging:
 - List the specific chemical name: "**2-(5-Chloro-2-furanyl)-1,3-dioxolane**".
 - Check the "Toxic" and "Flammable" hazard boxes.[\[2\]](#)

3.2 Bulk Disposal (Scale-up > 1L)

For process-scale disposal, lab carboys are insufficient.

- Segregation: Collect in a dedicated 20L or 200L steel drum with a polyethylene liner.
- Stabilization: Add a trace amount of stabilizer (e.g., Triethylamine, 0.1% v/v) to maintain basicity and prevent acid-catalyzed hydrolysis during transport.
- Vendor Notification: Explicitly inform the waste disposal contractor that the waste contains chlorinated furans. This dictates the incineration temperature (must be >1100°C) to prevent dioxin formation.

3.3 Spill Cleanup Procedure

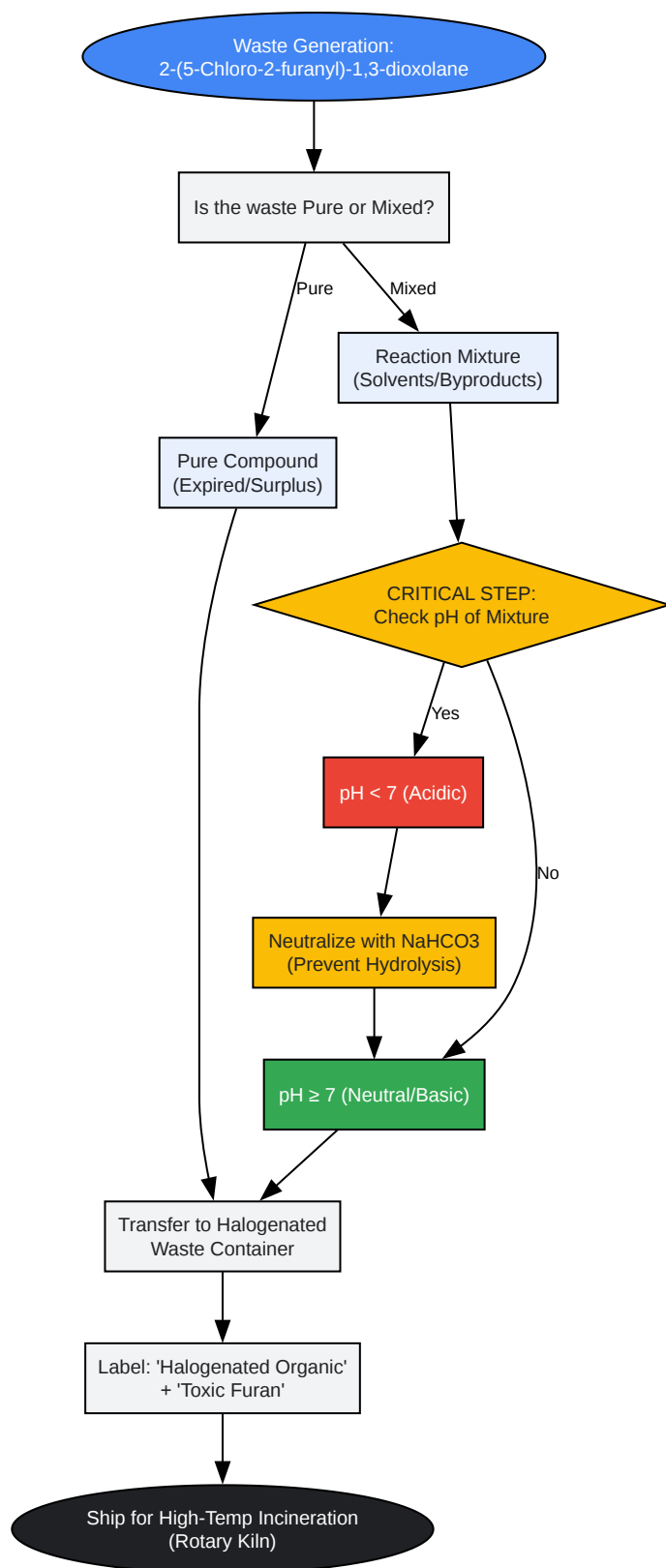
Scenario: A 100mL bottle drops and shatters in the fume hood.

- Evacuate & Ventilate: Clear the immediate area. Ensure the fume hood sash is at the lowest working position.

- PPE: Wear nitrile gloves (double gloved), safety goggles, and a lab coat. If outside a hood, a half-mask respirator with organic vapor cartridges is recommended.
- Containment: Surround the spill with vermiculite or diatomaceous earth.
 - Note: Do not use standard paper towels; furans can wick and increase surface area for volatilization/ignition.
- Collection: Scoop the absorbed material into a wide-mouth jar or heavy-duty polyethylene bag.
- Surface Decontamination: Wipe the area with a mild detergent solution (soap and water). Avoid bleach (reaction with furans can be violent).
- Disposal: Label the debris as "Hazardous Waste: Flammable Solid (Furan Contaminated)."

Part 4: Visual Decision Workflow

The following diagram outlines the logical decision process for disposing of **2-(5-Chloro-2-furanyl)-1,3-dioxolane** to ensure compliance and safety.



[Click to download full resolution via product page](#)

Figure 1: Decision tree for the safe segregation and disposal of halogenated furan acetals.

Part 5: Regulatory Compliance & Waste Coding

5.1 US EPA (RCRA) Classification

Under the Resource Conservation and Recovery Act (RCRA), this waste falls under the following codes:

- D001 (Ignitability): Flash point < 60°C.
- D022 (Toxicity Characteristic): While not explicitly listed, the chloroform-like behavior of chlorinated organics often triggers this classification or the "F-listed" (F002) category if spent halogenated solvents are present.
- Halogenated Solvent Stream: Most institutions segregate this into the "Red Can" or "Halogenated" stream to ensure it goes to an incinerator equipped with an HCl scrubber.

5.2 European Waste Catalogue (EWC)

- Code 07 01 03:* Organic halogenated solvents, washing liquids, and mother liquors.
- Code 16 05 06:* Laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 1623-88-7, 5-Chloromethylfurfural. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. RCRA Orientation Manual: Hazardous Waste Management. Retrieved from [\[Link\]](#)
- National Research Council (US) Committee on Prudent Practices in the Laboratory. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press (US). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. nj.gov \[nj.gov\]](https://www.nj.gov)
- [2. campusoperations.temple.edu \[campusoperations.temple.edu\]](https://campusoperations.temple.edu)
- To cite this document: BenchChem. [2-(5-Chloro-2-furanyl)-1,3-dioxolane: Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8668880/docs#2-5-chloro-2-furanyl-1-3-dioxolane-proper-disposal-procedures\]](https://www.benchchem.com/product/b8668880/docs#2-5-chloro-2-furanyl-1-3-dioxolane-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

